

Proper Disposal Procedures for MC 1046: Clarification Required for Safe Handling

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Compound of Interest

Compound Name: MC 1046

Cat. No.: B10800471

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Providing accurate and essential safety information for the disposal of chemical compounds is critical for laboratory personnel. However, the designation "**MC 1046**" is currently associated with multiple, chemically distinct substances, preventing the provision of specific disposal protocols. To ensure the safety of researchers, scientists, and drug development professionals, a more precise identifier for the substance in question is necessary.

Initial research indicates that "**MC 1046**" can refer to:

- AISI 1046/SAE 1046: A medium carbon steel.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CHM 1046: A course code for a university-level general chemistry class.[\[4\]](#)[\[5\]](#)
- UN 1046: The United Nations number for compressed helium gas.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

The disposal procedures for these materials are vastly different. For instance, steel is typically recycled, while compressed gas cylinders have specific return and handling protocols. Neither of these aligns with the context of chemical handling and disposal in a laboratory setting focused on drug development.

Given the audience and the request for information pertinent to laboratory safety, it is likely that "**MC 1046**" is an internal laboratory identifier or a less common name for a chemical reagent. Without a specific chemical name, CAS number, or reference to a Safety Data Sheet (SDS), it is impossible to provide accurate guidance on its hazards, handling, and disposal.

To receive the correct and safe disposal procedures, please provide one or more of the following:

- Chemical Name: The systematic or common name of the compound.
- CAS Number: The unique numerical identifier assigned by the Chemical Abstracts Service.
- A copy of the Safety Data Sheet (SDS).

Once the substance is accurately identified, detailed, step-by-step disposal instructions can be provided, including information on appropriate waste streams (e.g., hazardous waste, non-hazardous waste), necessary personal protective equipment (PPE), and any required neutralization or deactivation steps.

Below is a generalized workflow for chemical waste disposal that should be followed once the specific requirements for **MC 1046** are known.

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References

- 1. AISI 1046 - Ferrobend [sheetsplates.com]
- 2. gravitycastindia.com [gravitycastindia.com]
- 3. SAE-AISI 1046 (G10460) Carbon Steel :: MakeItFrom.com [makeitfrom.com]
- 4. mdc.edu [mdc.edu]
- 5. fgcu-web04.fgcu.edu [fgcu-web04.fgcu.edu]
- 6. ggbservices.co.uk [ggbservices.co.uk]
- 7. public.spheracloud.net [public.spheracloud.net]
- 8. consult.environment-agency.gov.uk [consult.environment-agency.gov.uk]
- 9. nrf.aux.eng.ufl.edu [nrf.aux.eng.ufl.edu]

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